

Application Notes and Protocols for Protac(H-pgds)-7 in KU812 Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Protac(H-pgds)-7*

Cat. No.: *B10827368*

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Introduction

Protac(H-pgds)-7 is a potent and selective proteolysis-targeting chimera (PROTAC) designed to induce the degradation of hematopoietic prostaglandin D synthase (H-PGDS).[1][2] H-PGDS is a key enzyme responsible for the production of prostaglandin D2 (PGD2), a mediator involved in allergic inflammation and other immunological responses.[3][4][5] This document provides detailed protocols for the application of **Protac(H-pgds)-7** in KU812 cells, a human basophilic cell line that endogenously expresses H-PGDS.[6][7]

Protac(H-pgds)-7 is comprised of a ligand for H-PGDS (TFC-007) and a ligand for the E3 ubiquitin ligase Cereblon (pomalidomide).[1][2] By bringing H-PGDS into proximity with Cereblon, **Protac(H-pgds)-7** facilitates the ubiquitination and subsequent proteasomal degradation of H-PGDS, leading to a reduction in PGD2 production.[8] This makes **Protac(H-pgds)-7** a valuable tool for studying the role of H-PGDS in cellular signaling and a potential therapeutic agent for H-PGDS-related diseases.[8]

The KU812 cell line was established from the peripheral blood of a patient with chronic myelogenous leukemia and exhibits characteristics of immature basophilic leukocytes.[7] These cells are a relevant model for studying allergic responses and the effects of molecules targeting pathways active in basophils and mast cells.[5][9]

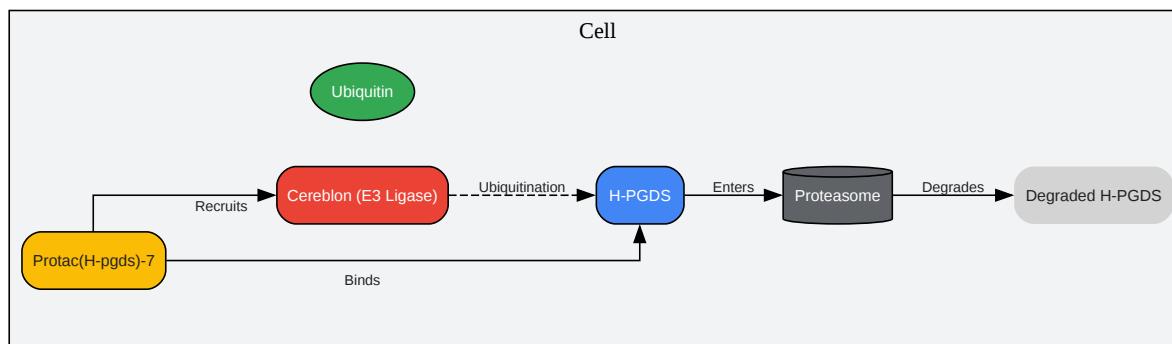
Data Presentation

Quantitative Data Summary

Parameter	Value	Cell Line	Reference
Protac(H-pgds)-7 DC ₅₀	17.3 pM (at 24 hours)	KU812	[1][2][8][10]
Protac(H-pgds)-7 Solubility	10 mg/mL in DMSO	-	[1][2]
Molecular Weight	742.8 g/mol	-	[1][10]

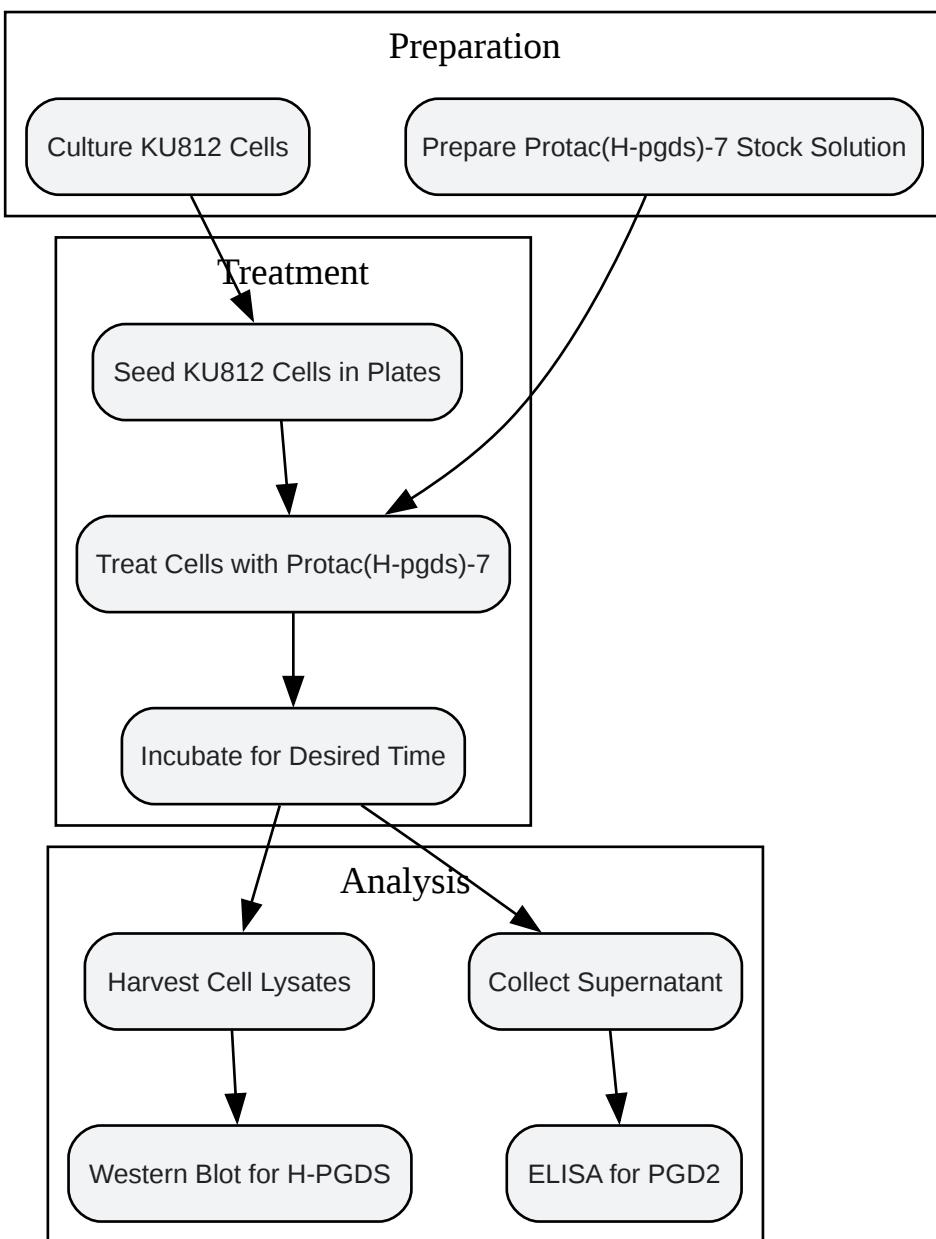
Signaling Pathways and Experimental Workflow

Below are diagrams illustrating the mechanism of action of **Protac(H-pgds)-7** and the experimental workflow for its use in KU812 cells.



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Caption: Mechanism of Action of **Protac(H-pgds)-7**.



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